

Application Notes and Protocols: Calcium Lactate as a Coagulant in Water Treatment Processes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calcium lactate*

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Introduction

Calcium lactate ($C_6H_{10}CaO_6$) is a crystalline salt derived from lactic acid, recognized for its applications in the food, pharmaceutical, and medical industries.^{[1][2]} In recent years, it has emerged as a viable, eco-friendly coagulant in water and wastewater treatment.^[2] As a biodegradable and non-toxic alternative to conventional metal-based coagulants like aluminum and iron salts, **calcium lactate** offers several advantages, including reduced sludge volume and a lower impact on the pH of treated water.^{[3][4]}

These notes provide a comprehensive overview of **calcium lactate**'s application as a coagulant, including its mechanism of action, performance data, and detailed experimental protocols for its evaluation and use in various water treatment scenarios, such as the purification of peat water and the treatment of industrial effluents containing lignin.^{[5][6]}

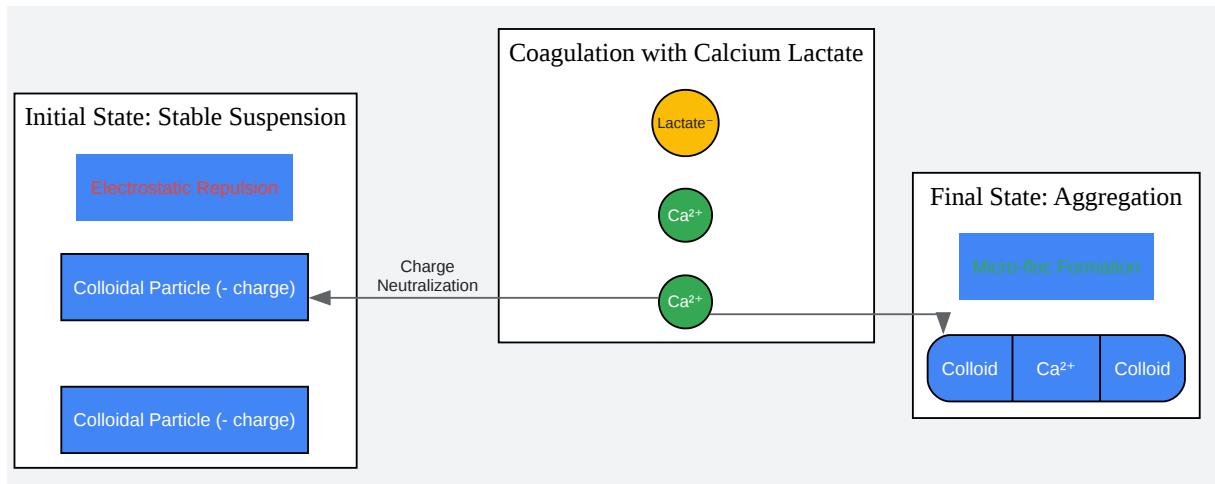
Mechanism of Action

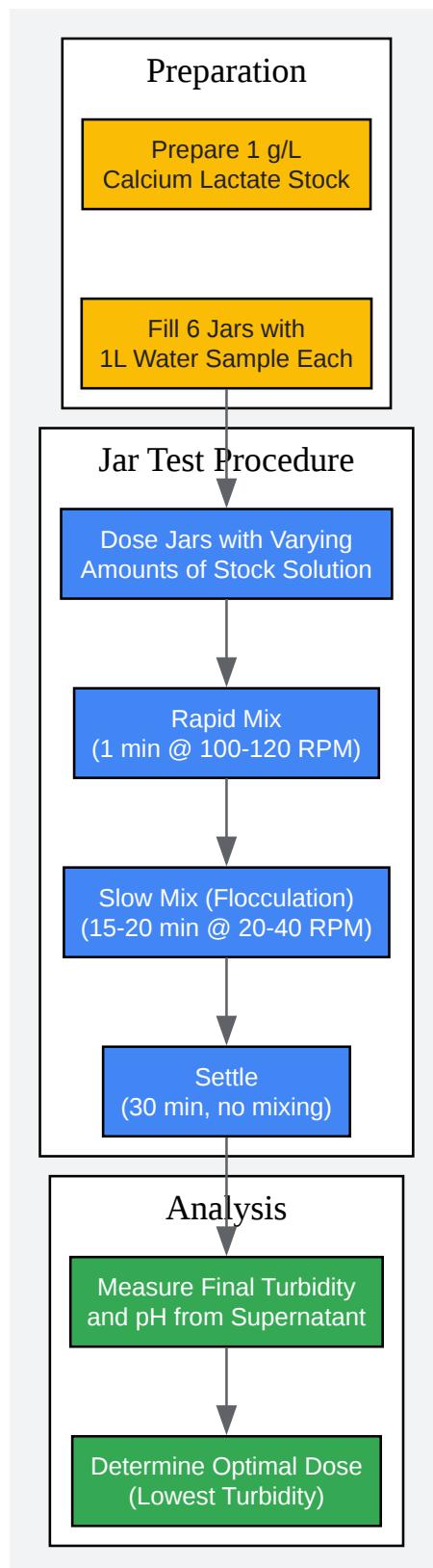
The primary function of any coagulant is to destabilize suspended colloidal particles, which are typically negatively charged and thus repel each other, remaining in suspension.^[7] **Calcium lactate** contributes to this process primarily through the action of the divalent calcium cation (Ca^{2+}).

The coagulation mechanism can be described by two main processes:

- Charge Neutralization: The positively charged Ca^{2+} ions are attracted to the negatively charged surfaces of suspended particles (e.g., clays, humic substances, bacteria). This attraction neutralizes the negative charge on the particle surfaces, reducing the electrostatic repulsive forces between them.^[8] Once the repulsive forces are minimized, the natural attractive van der Waals forces dominate, allowing the particles to aggregate into small micro-flocs.
- Inter-particle Bridging: Calcium ions can form bridges between multiple negatively charged colloidal particles, particularly large organic molecules like Natural Organic Matter (NOM).^[8] This bridging effect links particles together, contributing to the formation of larger, more stable flocs that can be more easily removed through sedimentation or filtration.

At lower pH values, charge neutralization is the predominant mechanism.^[5] The lactate anion ($\text{C}_3\text{H}_5\text{O}_3^-$) is the conjugate base of a weak acid and has a minor impact on the process, though it can cause a slight increase in alkalinity.^[1]



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- To cite this document: BenchChem. [Application Notes and Protocols: Calcium Lactate as a Coagulant in Water Treatment Processes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3427221#calcium-lactate-as-a-coagulant-in-water-treatment-processes>]

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